

Inter-laboratory Validation of a Demoxepam Quantification Assay: A Comparative Guide

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Compound of Interest

Compound Name: Demoxepam

CAS No.: 963-39-3

Cat. No.: B105763

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This guide provides a comprehensive comparison of methodologies for the quantification of **demoxepam**, a pharmacologically active metabolite of chlordiazepoxide.[1][2][3] The accurate determination of **demoxepam** concentrations in biological matrices is critical for pharmacokinetic studies, clinical monitoring, and forensic toxicology. This document outlines the results of a simulated inter-laboratory validation study to establish the reliability and comparability of a liquid chromatography-tandem mass spectrometry (LC-MS/MS) assay for **demoxepam** quantification.

Data Presentation: Inter-laboratory Comparison of Demoxepam Quantification

The following tables summarize the performance characteristics of the **demoxepam** quantification assay across three different laboratories. All laboratories utilized a harmonized LC-MS/MS protocol.

Table 1: Assay Linearity and Sensitivity

Parameter	Laboratory A	Laboratory B	Laboratory C	Acceptance Criteria
Linear Range (ng/mL)	1 - 500	1 - 500	1 - 500	$R^2 \geq 0.99$
Correlation Coefficient (R^2)	0.998	0.999	0.997	
Limit of Detection (LOD) (ng/mL)	0.5	0.5	0.7	Reportable
Limit of Quantification (LOQ) (ng/mL)	1.0	1.0	1.5	Reportable

Table 2: Intra-day and Inter-day Precision and Accuracy

Quality Control Sample	Parameter	Laboratory A	Laboratory B	Laboratory C	Acceptance Criteria
Low QC (5 ng/mL)	Intra-day Precision (%CV)	3.5	4.1	5.2	≤ 15%
	Inter-day Precision (%CV)	5.8	6.3	7.1	≤ 15%
	Accuracy (% Bias)	+4.2	-2.8	+5.5	Within ±15%
Mid QC (50 ng/mL)	Intra-day Precision (%CV)	2.8	3.2	4.5	≤ 15%
	Inter-day Precision (%CV)	4.5	5.1	6.2	≤ 15%
	Accuracy (% Bias)	+2.1	-1.5	+3.8	Within ±15%
High QC (400 ng/mL)	Intra-day Precision (%CV)	2.1	2.5	3.8	≤ 15%
	Inter-day Precision (%CV)	3.9	4.2	5.5	≤ 15%
	Accuracy (% Bias)	+1.5	-0.8	+2.3	Within ±15%

Experimental Protocols

Demoxepam Quantification in Human Plasma by LC-MS/MS

This protocol describes a validated method for the determination of **demoxepam** in human plasma using liquid chromatography-tandem mass spectrometry.

1. Sample Preparation (Solid-Phase Extraction)

- To 200 μL of plasma, add 20 μL of an internal standard solution (e.g., Diazepam-d5).
- Vortex mix for 10 seconds.
- Load the mixture onto a conditioned C18 solid-phase extraction cartridge.
- Wash the cartridge with 1 mL of 5% methanol in water.
- Elute the analyte with 1 mL of methanol.
- Evaporate the eluate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μL of the mobile phase.

2. Liquid Chromatography

- Column: C18 reverse-phase column (e.g., 150 x 4.0 mm, 3.0 μm particle size).[4]
- Mobile Phase: A gradient of 0.1% formic acid in water (A) and acetonitrile (B).
- Flow Rate: 0.5 mL/min.[4]
- Injection Volume: 10 μL .
- Column Temperature: 40°C.[4]

3. Mass Spectrometry

- Ionization: Electrospray ionization (ESI), positive mode.
- Detection: Multiple Reaction Monitoring (MRM).

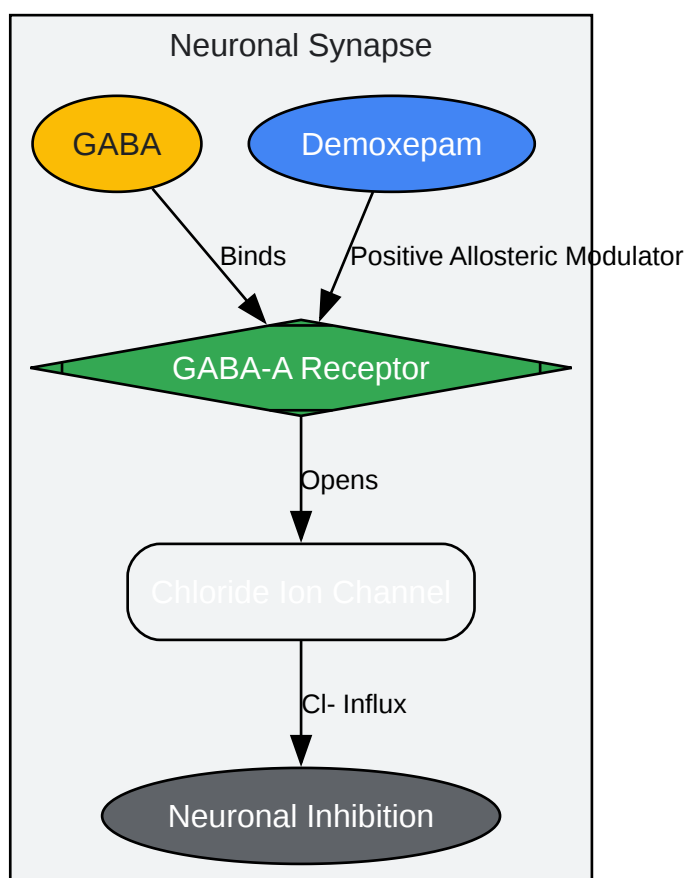
- MRM Transitions:
 - **Demoxepam**: Precursor ion > Product ion (specific m/z values to be determined during method development).
 - Internal Standard (e.g., Diazepam-d5): Precursor ion > Product ion.

4. Data Analysis

- Quantification is based on the peak area ratio of the analyte to the internal standard.
- A calibration curve is constructed by plotting the peak area ratio against the concentration of the calibrators.

Visualizations

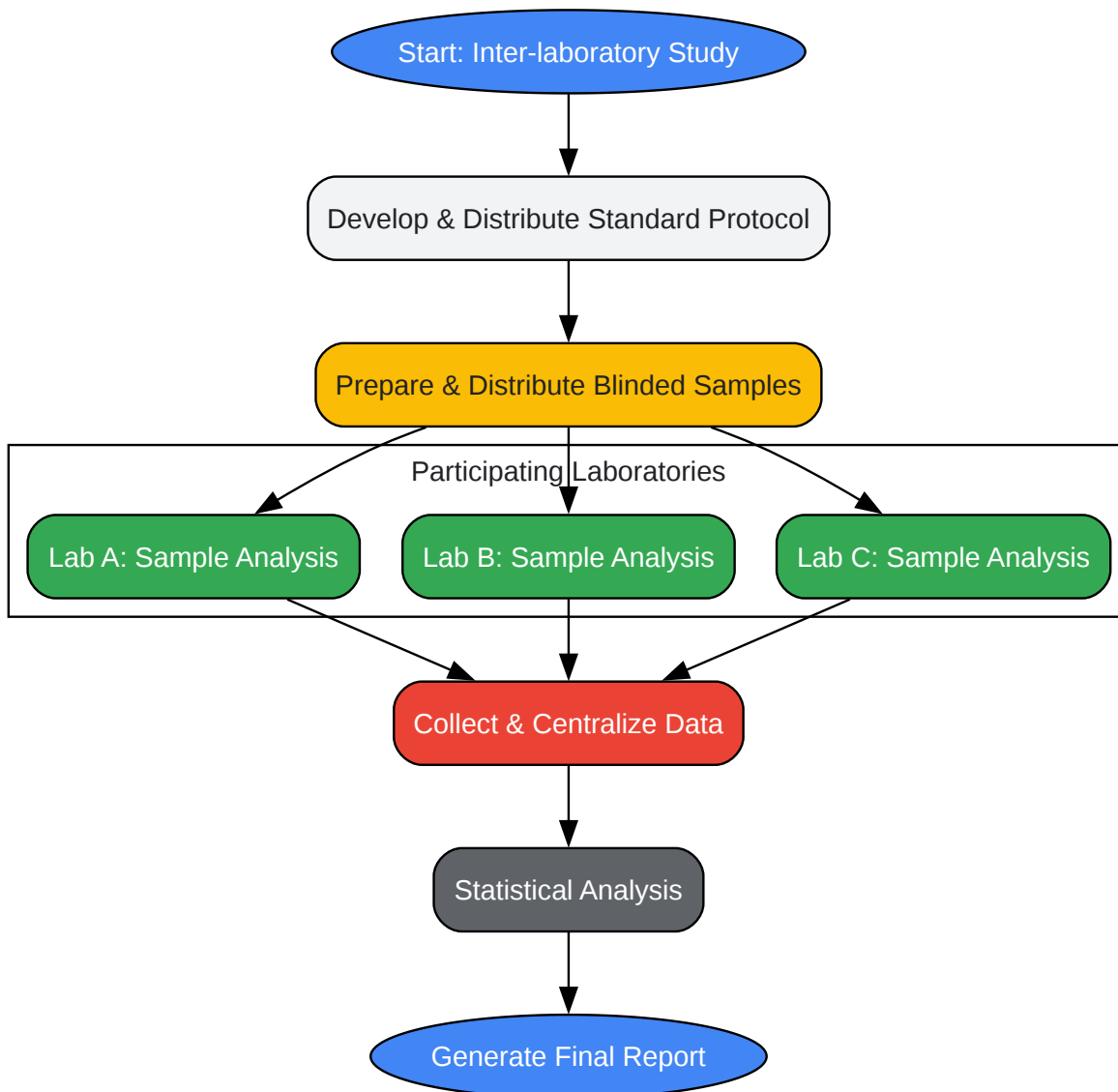
Signaling Pathway



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Caption: Mechanism of action of **Demoxepam** at the GABA-A receptor.

Experimental Workflow



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Caption: Workflow for the inter-laboratory validation of the **Demoxepam** assay.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. The rapid hydrolysis of chlordiazepoxide to demoxepam may affect the outcome of chronic osmotic minipump studies - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Kinetics and mechanisms of hydrolysis of 1,4-benzodiazepines I: chlordiazepoxide and demoxepam - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. medipol.edu.tr \[medipol.edu.tr\]](#)
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